Using Temocillin as a carbapenem-sparing agent in antimicrobial stewardship programs

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Compound of Interest

Compound Name:	*Temocillin (disodium)*
Cat. No.:	*B10828160*

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Application Note: Temocillin as a Carbapenem-Sparing Effector

Executive Summary: The Stewardship Imperative

The global proliferation of Carbapenem-Resistant Enterobacterales (CRE) necessitates the "sparing" of carbapenems (meropenem, imipenem) for life-threatening infections. Temocillin (6-α-methoxy-ticarcillin) is a narrow-spectrum penicillin derivative that exhibits exceptional stability against serine

-lactamases, including ESBLs (CTX-M, TEM, SHV) and AmpC.[1]

Unlike broad-spectrum alternatives (e.g., Piperacillin-Tazobactam), Temocillin exerts minimal selective pressure on the gut microbiome and lacks activity against Pseudomonas aeruginosa, making it an ideal "sniper" antibiotic for confirmed ESBL Enterobacterales infections.

Mechanistic Pharmacology

Structural Basis of Stability

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Temocillin differs from Ticarcillin by a single modification: the addition of a 6-α-methoxy group.[2] This moiety acts as a steric shield.[1] When a serine

-lactamase attempts to bind Temocillin, this group blocks the entry of the hydrolytic water molecule into the enzyme's active site, preventing ring opening.[1]

Spectrum of Activity

- Active Against:E. coli, Klebsiella spp., Proteus spp., Citrobacter spp. (including ESBL/AmpC producers).[1]

- Intrinsic Resistance (The "Pseudomonas Pitfall"): Temocillin has low affinity for the Penicillin-Binding Proteins (PBPs) of P. aeruginosa and Gram-positive bacteria. It is also hydrolyzed by metallo-

  -lactamases (NDM, VIM) and OXA-48 carbapenemases.

Visualization: Mechanism of Action

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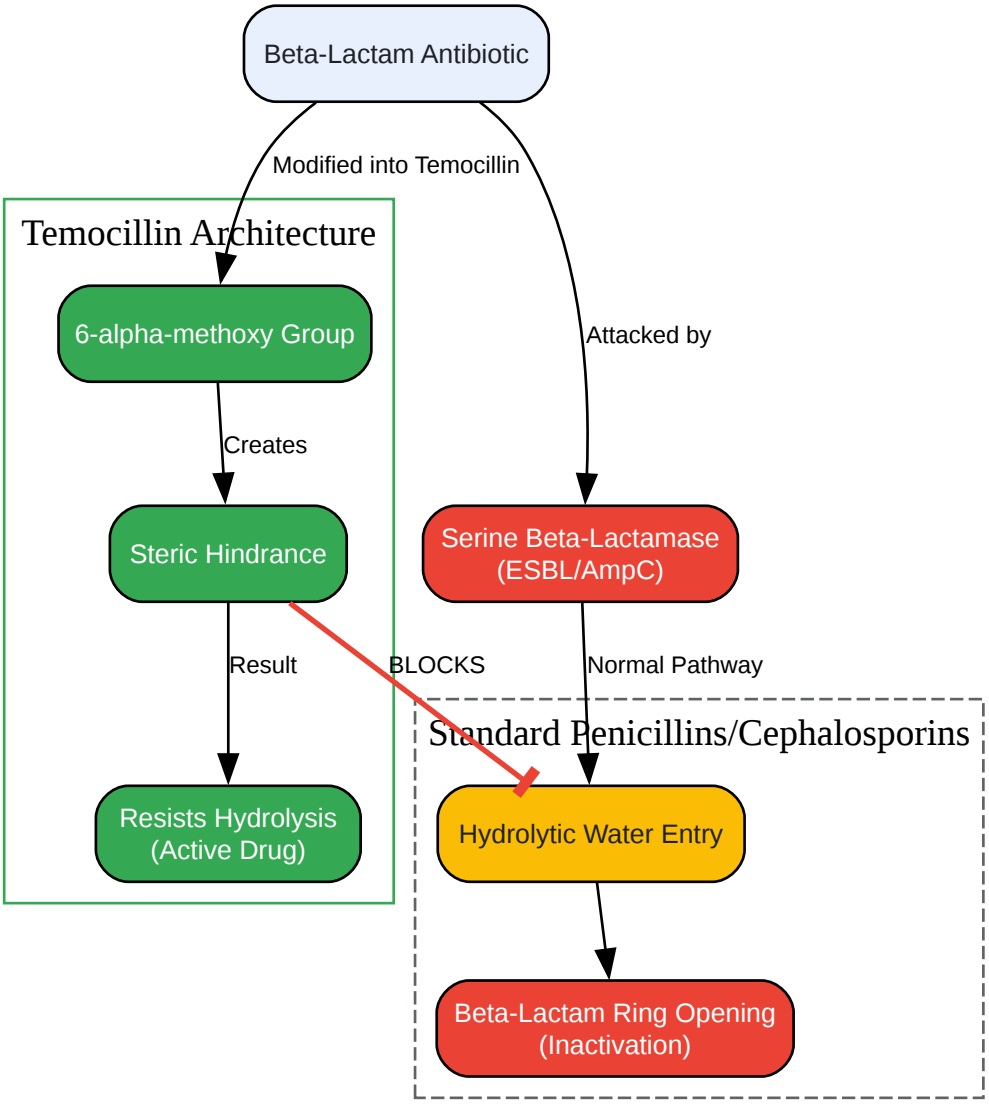

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Figure 1: The 6-α-methoxy group prevents the hydrolytic water molecule from accessing the active site of serine

-lactamases, preserving the drug's efficacy.[1]

Diagnostic & Susceptibility Protocols

Standard automated systems (e.g., Vitek 2) may struggle with accurate MIC determination for Temocillin due to limited panel inclusion or algorithm limitations. Broth Microdilution (BMD) or Gradient Diffusion (Etest) is recommended for critical isolates.

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Breakpoints (EUCAST v16.0, 2026)

Note: CLSI does not currently provide breakpoints for Temocillin. Laboratories must validate EUCAST breakpoints.

Infection Type	Organism	Susceptible (S)	Resistant (R)	Notes
Uncomplicated UTI	E. coli, Klebsiella spp., P. mirabilis	≤ 16 mg/L	> 16 mg/L	High urinary concentration allows higher breakpoint.
Systemic Infection	Enterobacterales	≤ 8 mg/L	> 8 mg/L	Requires high dosing (2g q8h) for MICs 4-8 mg/L.

Protocol: Susceptibility Testing

Objective: Accurate MIC determination to guide dosing.

- Inoculum Preparation: Prepare a 0.5 McFarland suspension of the isolate in saline.
- Method Selection:
  - Routine: Disk Diffusion (30 µg disk). Zone diameter ≥ 20 mm (conservative) or ≥ 17 mm (updated EUCAST) indicates susceptibility.
  - Critical/Systemic: Gradient Strip (Etest) on Mueller-Hinton Agar.
- Quality Control (QC):
  - Use E. coli ATCC 35218 rather than E. coli ATCC 25922 for tighter QC ranges.
  - Target Range (Etest):E. coli ATCC 35218: 2 – 6 mg/L.[3][4]
- Interpretation:

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- MIC ≤ 8 mg/L: Eligible for systemic use (Bacteremia, HAP).[5]
- MIC 16 mg/L: Eligible for UTI only.[1]
- MIC > 32 mg/L: Resistant (likely OXA-48 or permeability mutant).

Clinical Stewardship Algorithm

This decision tree guides the safe selection of Temocillin, preventing misuse in non-susceptible infections (e.g., Pseudomonas) while maximizing carbapenem sparing.

Patient Selection Criteria

- Inclusion: Confirmed ESBL-E cUTI, Pyelonephritis, or Bacteremia from a urinary source.
- Exclusion: Septic Shock (APACHE II > 25), suspected Pseudomonas, Meningitis (poor CNS penetration), or Anaerobic co-infection.

Visualization: Stewardship Decision Tree

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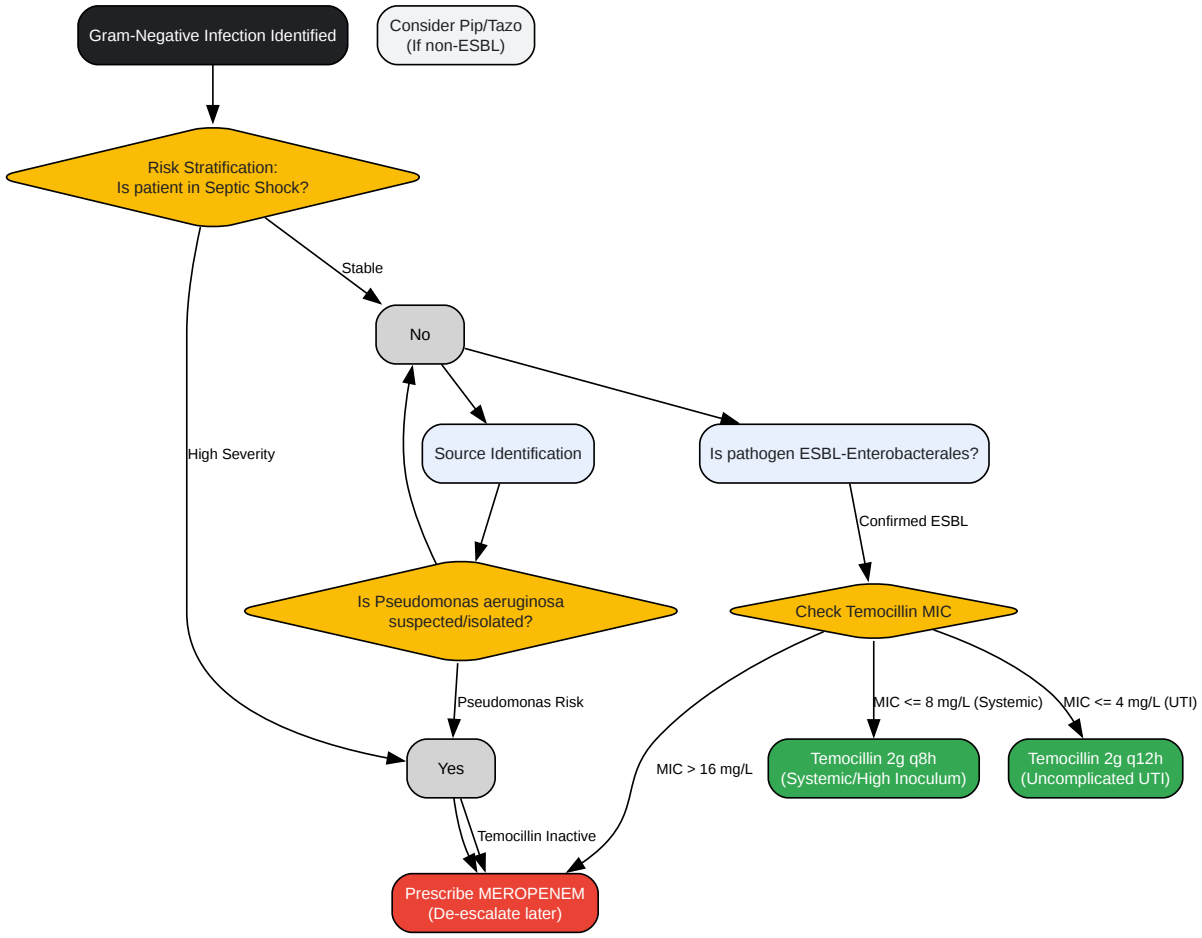

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Figure 2: Clinical decision support algorithm for selecting Temocillin vs. Carbapenems.

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Advanced Dosing & Therapeutic Drug Monitoring (TDM)

Temocillin exhibits high protein binding (~85%), which is saturable.[6][7] In critically ill patients (hypoalbuminemia), the free fraction (

) increases, but renal clearance also accelerates.

PK/PD Target

- Target:

  (Free drug concentration remains above MIC for 40% of the dosing interval).

- Optimal Target for Critical Care:

  (Continuous Infusion).

Dosing Protocols

Patient Profile	Renal Function (CrCl)	Recommended Regimen	Mode of Administration
Standard Ward	> 60 mL/min	2g q12h	30-min Infusion
Severe / High MIC	> 60 mL/min	2g q8h	4-hr Extended Infusion
ICU / Sepsis	> 60 mL/min	2g Loading 4-6g/24h	Continuous Infusion (CI)
Renal Impairment	30-60 mL/min	1g q12h	30-min Infusion
Renal Failure	< 30 mL/min	1g q24h	30-min Infusion
CVVH/Dialysis	N/A	1g q24h (post-filter)	Administer after dialysis

TDM Protocol (For ICU/CI Patients)

- Sampling: Draw serum trough level (

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) at steady state (after 24h).

- Assay: HPLC or LC-MS/MS.
- Target Concentration (Total Drug):
  - For MIC 8 mg/L: Target Total

    (assuming 85% protein binding to ensure free drug > 8 mg/L).
  - Note: If albumin < 25 g/L, measure free concentration if possible, or assume higher free fraction.

References

- Livermore, D. M., & Tulkens, P. M. (2009). Temocillin revived. Journal of Antimicrobial Chemotherapy, 63(2), 243–245. Link
- EUCAST (2025). Clinical Breakpoint Tables v. 16.0. European Committee on Antimicrobial Susceptibility Testing.[1] Link
- Laterre, P. F., et al. (2015). Temocillin 6 g daily in critically ill patients with Gram-negative intra-abdominal infection: A randomized controlled trial. Journal of Antimicrobial Chemotherapy. Link
- Balakrishnan, I., et al. (2011). Temocillin use in England: clinical and microbiological efficacies in infections caused by extended-spectrum beta-lactamase-producing Enterobacteriaceae. Journal of Antimicrobial Chemotherapy. Link
- Vanstone, G. L., et al. (2013). Temocillin disc diffusion susceptibility testing by EUCAST methodology.[3] Journal of Antimicrobial Chemotherapy. Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Pharmacokinetics and Pharmacodynamics of Temocillin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Establishing quality control ranges for temocillin following CLSI-M23-A3 guideline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Population Pharmacokinetics of Temocillin Administered by Continuous Infusion in Patients with Septic Shock Associated with Intra-Abdominal Infection and Ascitic Fluid Effusion - PMC [pmc.ncbi.nlm.nih.gov]
- 7. dial.uclouvain.be [dial.uclouvain.be]

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